

Health and Safety in Handling 2-Phenoxyethyl Methacrylate: A Technical Guide

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Compound of Interest

Compound Name: 2-Phenoxyethyl methacrylate

Cat. No.: B083153

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations essential for the proper handling of **2-Phenoxyethyl methacrylate** (PEMA). The information is intended to support risk assessments and the implementation of safe laboratory practices.

Physicochemical and Toxicological Profile

2-Phenoxyethyl methacrylate is a monofunctional monomer utilized in the synthesis of polymers.^[1] A comprehensive understanding of its properties is the first step in safe handling.

Physicochemical Data

Property	Value	Reference
Molecular Formula	C12H14O3	
Molecular Weight	206.24 g/mol	[2]
CAS Number	10595-06-9	
Appearance	Clear, colorless liquid	[3][4]
Boiling Point	130-132 °C at 8 mmHg	[2]
Density	1.079 g/cm ³	[2]
Flash Point	100 °C	[2]
Water Solubility	230 mg/L at 20 °C	[2]
Vapor Pressure	0.35 Pa at 25 °C	[2]
Refractive Index	n _{20/D} 1.513	[2][5]

Toxicological Data

Endpoint	Species	Result	Classification	Reference
Acute Oral Toxicity	Rat	LD50 = 4,450 mg/kg	May be harmful if swallowed	
Acute Dermal Toxicity	Rat	LD0 > 2,000 mg/kg	No deaths occurred	
Skin Irritation	Rabbit	Irritation Index: 0.7 – 3.2/8 (24h)	Causes mild skin irritation	
Eye Irritation	Rabbit	Mild irritation	Causes serious eye irritation	[6]
Skin Sensitization	Mouse	Produced an allergic reaction (LLNA)	May cause an allergic skin reaction (Sub-category 1B)	
Aquatic Toxicity	-	-	Harmful to aquatic life with long lasting effects (Category 3)	

Hazard Identification and Classification

2-Phenoxyethyl methacrylate is classified as a hazardous substance. The primary hazards are skin and eye irritation, and skin sensitization.[7][6] It may also cause respiratory irritation.[6]

GHS Hazard Statements:

- H315: Causes skin irritation.[6]
- H317: May cause an allergic skin reaction.[7]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]

- H412: Harmful to aquatic life with long lasting effects.[7]

Experimental Protocols for Safety Assessment

Detailed methodologies are crucial for the accurate assessment of chemical safety. The following are summaries of standard protocols for key toxicological endpoints.

Skin Irritation Testing (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation.

- Animal Model: Healthy, young adult albino rabbits are typically used.
- Procedure:
 - A small area of the rabbit's fur is clipped.
 - 0.5 mL of the test substance is applied to the clipped skin.
 - The treated area is covered with a gauze patch and semi-occlusive dressing.
 - The dressing is removed after 4 hours.
 - Observations for erythema and edema are made at 1, 24, 48, and 72 hours after patch removal.
- Evaluation: The severity of skin reactions is scored, and the substance is classified based on the mean scores.

Eye Irritation Testing (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Animal Model: Healthy, young adult albino rabbits are used.
- Procedure:
 - 0.1 mL of the test substance is instilled into one eye of each rabbit.

- The other eye serves as a control.
- The eyes are examined at 1, 24, 48, and 72 hours after instillation.
- Observations are made for corneal opacity, iritis, conjunctival redness, and chemosis.
- Evaluation: The severity of eye reactions is scored, and the substance is classified based on the persistence and severity of the observed effects.

Skin Sensitization: Local Lymph Node Assay (LLNA) (Based on OECD Guideline 429)

The LLNA is a method for identifying potential skin sensitizers.

- Animal Model: Mice (e.g., CBA/J strain) are used.
- Procedure:
 - The test substance is applied to the dorsal surface of the mouse's ears for three consecutive days.
 - On day 5, a radiolabeled proliferation marker (e.g., 3H-methyl thymidine) is injected intravenously.
 - After a set time, the mice are euthanized, and the auricular lymph nodes are excised.
 - The proliferation of lymphocytes in the lymph nodes is measured by quantifying the incorporation of the radiolabel.
- Evaluation: A substance is classified as a sensitizer if it induces a threefold or greater increase in lymphocyte proliferation compared to a vehicle control.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure safety.

Engineering Controls

- Work in a well-ventilated area.^[8] The use of a chemical fume hood is strongly recommended to minimize inhalation of vapors.^[9]
- Ensure that eyewash stations and safety showers are readily accessible.^{[3][9]}

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear safety glasses with side shields or chemical splash goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.^{[7][9]}
- Hand Protection: Use chemical-resistant gloves, such as nitrile rubber (>0.5 mm).^[3] Inspect gloves before each use and use proper glove removal technique to avoid skin contact.^[8]
- Skin and Body Protection: Wear a laboratory coat and long-sleeved clothing to protect against skin contact.^{[7][3]}
- Respiratory Protection: If working in a poorly ventilated area or if there is a risk of generating aerosols, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^{[7][8]}

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.^{[7][4]}
- Store away from heat, sparks, open flames, and direct sunlight.^{[10][11]}
- Keep stabilizer levels constant to avoid explosive polymerization. An air space is required above the liquid in all containers.^{[8][11]}

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.^[6]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If skin irritation or rash occurs, get medical advice/attention.

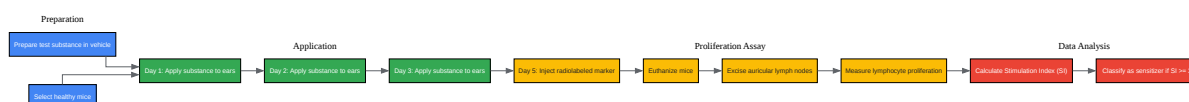
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[7]
[6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[7]

Accidental Release and Disposal

- Accidental Release: Use personal protective equipment. Avoid breathing vapors. Contain the spillage with a non-combustible absorbent material (e.g., sand, earth) and place it in a suitable, closed container for disposal.[8] Do not let the product enter drains.[8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[7]

Visualized Workflows and Pathways

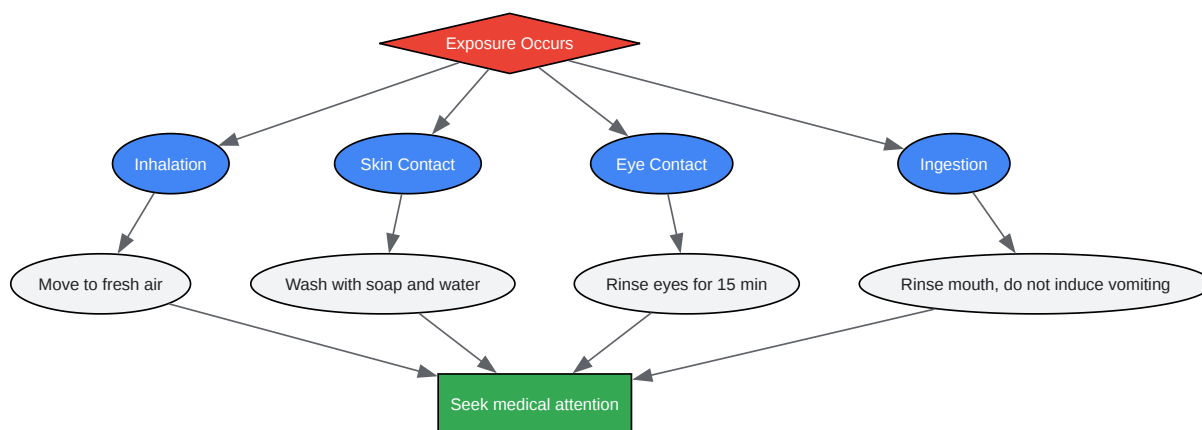
Experimental Workflow for Skin Sensitization (LLNA)



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Caption: Workflow for the Local Lymph Node Assay (LLNA).

General First Aid Response Logic



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Caption: Decision logic for first aid response to exposure.

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